

Technical Guide: Spectral Properties & Application of BDP 630/650 Amine

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Compound of Interest

Compound Name: BDP 630/650 amine

Cat. No.: B1192285

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Executive Summary

BDP 630/650 Amine is a far-red, borondipyrromethene (BODIPY) based fluorophore engineered as a superior alternative to Cyanine5 (Cy5).[1] Unlike cyanine dyes, which are prone to cis-trans isomerization and photobleaching, the BDP 630/650 core offers exceptional photostability and a near-unity quantum yield (

).

This guide details the physicochemical properties of the amine-functionalized derivative, which serves as a nucleophilic building block for conjugation to activated esters (NHS/sulfo-NHS) or carboxylic acids via carbodiimide chemistry. Its long fluorescence lifetime makes it a preferred candidate for fluorescence polarization (FP) assays and lipid microenvironment studies.

Spectral Characteristics

The BDP 630/650 fluorophore occupies the "far-red" window, allowing for multiplexing with GFP/FITC and PE/Rhodamine channels while avoiding the high autofluorescence background typical of the UV/blue regions.

Key Photophysical Data[2]

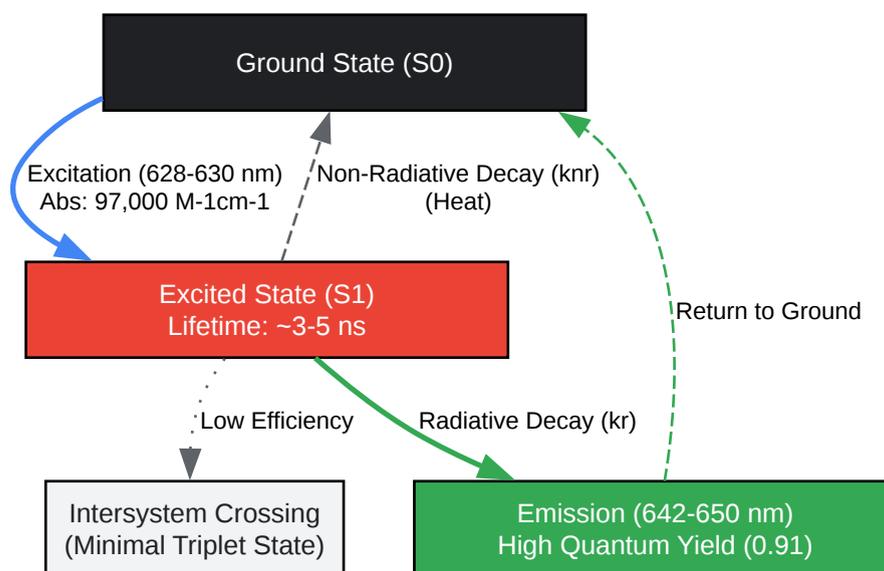
Property	Value	Unit	Notes
Excitation Max ()	628 - 630	nm	Matches 633 nm HeNe or 635 nm diode lasers.
Emission Max ()	642 - 650	nm	Detectable with standard Cy5/Alexa 647 filters.
Extinction Coefficient ()	~97,000		High absorptivity ensures bright signal.
Quantum Yield ()	0.91	-	Significantly higher than Cy5 ().
Stokes Shift	~14 - 20	nm	Narrow shift requires precise filter sets to avoid crosstalk.
Fluorescence Lifetime ()	~3.0 - 5.0	ns	Long lifetime enables sensitive FP assays.
Solubility	DMSO, DMF	-	Hydrophobic core; requires organic co-solvent for conjugation.[2]

Spectral Logic & Jablonski Diagram

The following diagram illustrates the electronic transitions governing the fluorescence of BDP 630/650. Note the high efficiency of radiative decay (

) relative to non-radiative pathways (

), which underpins its high quantum yield.



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Figure 1: Energy diagram showing the excitation and emission pathways. The high quantum yield results from the dominance of the radiative decay pathway over non-radiative loss.

Chemical Properties & Reactivity[4][5][6]

Structure & Stability

The BDP core is rigid and uncharged, contributing to its high stability in varying pH environments and resistance to photobleaching. Unlike charged cyanines, BDP 630/650 is relatively hydrophobic.[2]

- Photostability: BDP 630/650 retains >90% fluorescence after prolonged irradiation where Cy5 would degrade significantly.
- Solvatochromism: While stable, the dye is lipophilic. In aqueous buffers, it may aggregate if the labeling density is too high, leading to self-quenching.

The Amine Functionality

The "Amine" derivative contains a primary amine (

) group, typically linked via a C6 spacer (aminohexanoic acid) to reduce steric hindrance.

- Reactivity: Nucleophile.
- Target: Reacts with activated esters (NHS esters, STP esters), carboxylic acids (via EDC activation), and epoxides.
- Usage Case: This dye is used to label biomolecules that have been pre-activated with an NHS ester or to synthesize more complex probes via amide bond formation.

Experimental Protocol: Conjugation to Activated Carboxyls

This protocol describes the conjugation of **BDP 630/650 Amine** to a biomolecule containing an NHS-ester (or similar activated carboxyl).

Prerequisites:

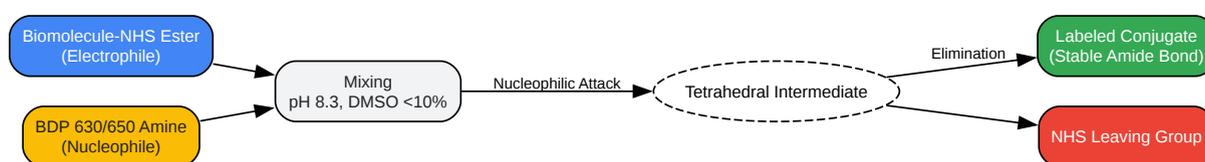
- Dye Stock: 10 mM **BDP 630/650 Amine** in anhydrous DMSO or DMF.
- Buffer: 0.1 M Sodium Bicarbonate (pH 8.3) or Phosphate buffer (pH 7.4). Avoid amine-containing buffers (Tris, Glycine).

Step-by-Step Workflow

- Preparation of Biomolecule: Ensure the NHS-ester modified biomolecule is dissolved in an amine-free buffer (pH 7.5–8.5).
 - Critical: If the biomolecule is a protein, ensure it is free of ammonium ions (dialyze against PBS if necessary).
- Reaction Setup: Add the **BDP 630/650 Amine** stock solution to the biomolecule solution.
 - Molar Ratio: Use a 1.5 – 3.0 molar excess of Dye-Amine over the NHS-Biomolecule to ensure complete labeling of the activated sites.
 - Solvent Limit: Keep the final organic solvent (DMSO/DMF) concentration <10% (v/v) to prevent protein precipitation.

- Incubation: Incubate for 2–4 hours at Room Temperature (RT) or overnight at 4°C. Protect from light.
 - Mechanism:[3] The primary amine of the dye attacks the carbonyl carbon of the NHS ester, releasing N-hydroxysuccinimide and forming a stable amide bond.
- Purification: Remove excess unreacted dye using Gel Filtration (e.g., Sephadex G-25) or Spin Desalting Columns.
 - Validation: Monitor absorbance at 280 nm (protein) and 630 nm (dye).

Conjugation Logic Map



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Figure 2: Reaction pathway for labeling an NHS-activated biomolecule with **BDP 630/650 Amine**.

Applications & Troubleshooting

Fluorescence Polarization (FP)

Due to its long excited-state lifetime (~3-5 ns) and high molecular weight when conjugated, BDP 630/650 is ideal for FP assays. It is often used to measure ligand-receptor binding where the rotation of the small ligand is slowed upon binding to a large receptor.

Lipid Staining

The hydrophobic nature of the BDP core makes it excellent for staining lipids or hydrophobic pockets in proteins. However, this requires careful handling in aqueous buffers to prevent aggregation-caused quenching (ACQ).

- Solution: Add mild detergents (e.g., 0.05% Tween-20) if observing unexpected signal loss in aqueous solution.

Comparison to Cy5

Feature	BDP 630/650	Cyanine5 (Cy5)
Photostability	Excellent	Moderate
Quantum Yield	~0.91	~0.27
Chemical Stability	Resistant to acids/bases	Sensitive to oxidation
Hydrophobicity	High	Moderate/Low (sulfonated versions)

References

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Sources

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- [3. Amine-Reactive Probe Labeling Protocol | Thermo Fisher Scientific - KR](#)
[thermofisher.com]
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